

Proper Disposal Procedures for HZ-1157 (Forafac® 1157)

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Compound of Interest

Compound Name: HZ-1157

Cat. No.: B15563681

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Disclaimer: The following information provides a general guideline for the proper disposal of **HZ-1157**, identified as the fluorinated surfactant Forafac® 1157, which contains 6:2 fluorotelomer sulfonamide alkylbetaine (6:2 FTAB). This compound belongs to the class of per- and polyfluoroalkyl substances (PFAS), which are subject to stringent environmental regulations due to their persistence and potential toxicity. Researchers, scientists, and drug development professionals must always consult the official Safety Data Sheet (SDS) for the specific product and adhere to their institution's Environmental Health and Safety (EHS) protocols, as well as local, state, and federal regulations.

Immediate Safety and Handling Precautions

Before beginning any disposal process, ensure that appropriate Personal Protective Equipment (PPE) is used to prevent exposure.

Personal Protective Equipment (PPE)	Specifications
Gloves	Nitrile or other chemically resistant gloves.
Eye Protection	Safety glasses with side shields or chemical splash goggles.
Lab Coat	Standard laboratory coat to protect from splashes.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if generating aerosols or mists.

Step-by-Step Disposal Protocol

The disposal of PFAS-containing materials like **HZ-1157** is focused on preventing environmental release. Do not discharge **HZ-1157** or materials contaminated with it into drains or regular trash.

1. Waste Identification and Segregation:

- Identify all waste streams containing **HZ-1157**. This includes pure product, dilute solutions, contaminated labware (e.g., pipettes, vials, gloves), and spill cleanup materials.
- Segregate **HZ-1157** waste from other chemical waste streams to ensure proper handling and disposal. Use dedicated, clearly labeled waste containers.

2. Waste Collection and Storage:

- Collect all **HZ-1157** waste in compatible, sealed, and leak-proof containers.
- Label the waste container clearly with "Hazardous Waste," the chemical name ("**HZ-1157** / 6:2 FTAB-containing waste"), and the associated hazards.
- Store the sealed waste container in a designated hazardous waste accumulation area, away from incompatible materials.

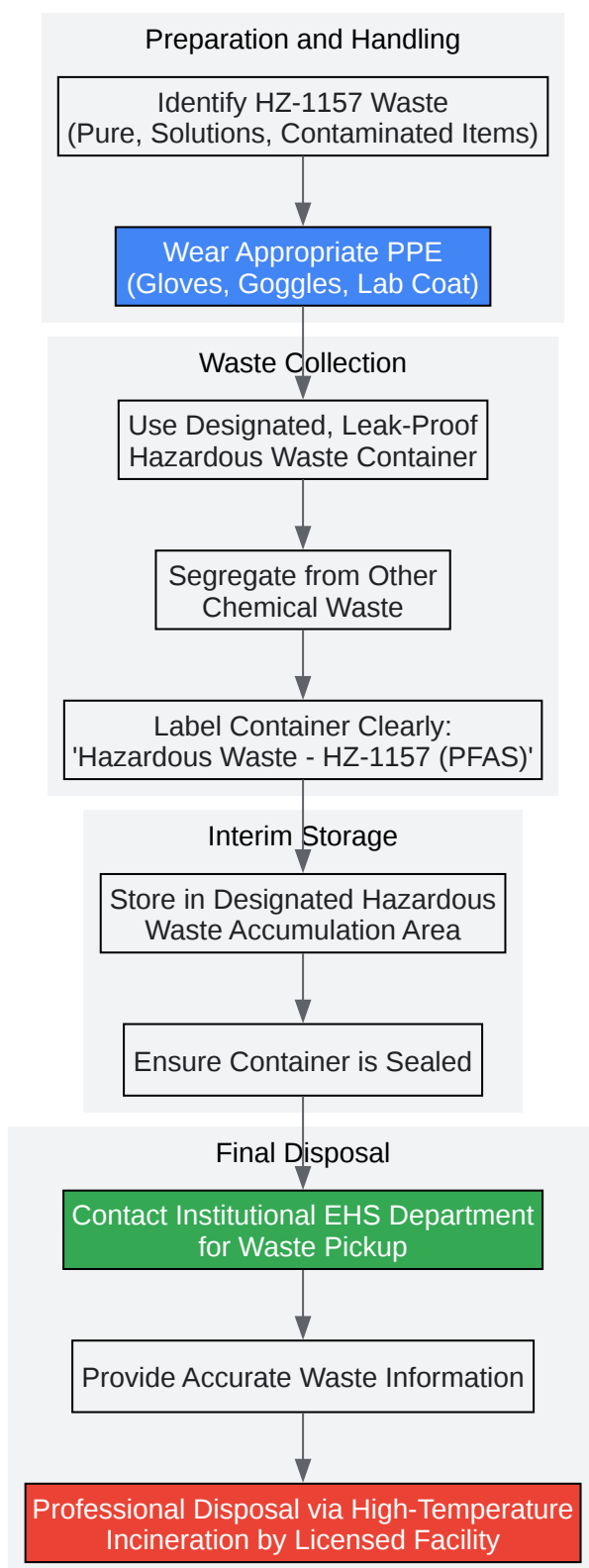
3. Arrange for Professional Disposal:

- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.

- Provide the EHS department with a complete and accurate description of the waste, including its composition and volume.
- Never attempt to treat or dispose of PFAS waste on your own. The recommended disposal method for PFAS-containing waste is typically high-temperature incineration ($\geq 1000^{\circ}\text{C}$) by a licensed hazardous waste disposal facility to ensure complete destruction of the fluorinated compounds.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making and procedural workflow for the proper disposal of **HZ-1157**.



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HZ-1157 (PFAS) Waste Disposal Workflow

This guidance is intended to provide essential safety and logistical information for the proper disposal of **HZ-1157**. By adhering to these procedures, researchers can minimize risks and ensure compliance with environmental regulations, reinforcing a culture of safety and responsibility in the laboratory.

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